

Comparative Analysis of Tetryl and Picric Acid as Explosive Boosters

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Compound of Interest

Compound Name: Tetryl

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This guide provides a detailed, objective comparison of **Tetryl** (2,4,6-trinitrophenylmethylnitramine) and picric acid (2,4,6-trinitrophenol), two historically significant secondary high explosives frequently used as boosters. The subsequent sections present a quantitative comparison of their properties, detailed experimental protocols for performance evaluation, and visualizations of key concepts and workflows.

Performance and Properties: A Quantitative Comparison

Tetryl and picric acid both function as booster explosives, designed to amplify the initial detonation from a primary explosive (like a detonator) to reliably initiate a less sensitive main charge. While **Tetryl**, a nitramine, generally exhibits superior performance in terms of detonation velocity and brisance, picric acid, a nitrated phenol, remains a relevant benchmark. The data below summarizes their key characteristics.

Property	Tetryl	Picric Acid
Chemical Formula	C ₇ H ₅ N ₅ O ₈	C ₆ H ₃ N ₃ O ₇
Molar Mass	287.15 g/mol	229.10 g/mol [1]
Appearance	Yellow crystalline solid[2][3]	Yellow crystals[1]
Density	1.73 g/cm ³ [3]	1.76 g/cm ³ [1][4]
Melting Point	129.5 °C (decomposes at 187 °C)[2][3]	121.8 °C (explodes at ~300 °C)[1][5]
Detonation Velocity	7,570 m/s[2][3][6]	7,350 m/s[7][8]
Trauzl Lead Block Test	410 cm ³ /10g	315 cm ³ /10g
Hess Lead Block Test	Data not available	17.85 mm (50g sample)
Impact Sensitivity	Sensitive (Reported as 14 J)	7.4 J
Friction Sensitivity	Sensitive	353 N

Experimental Protocols

The quantitative data presented above is derived from standardized experimental tests. The methodologies for these key evaluations are detailed below.

Impact Sensitivity: BAM Fallhammer Test

This test determines the sensitivity of an explosive to impact energy. The result is given as the impact energy in Joules (J) at which a reaction (explosion, flame, or flash) occurs.[9]

Apparatus:

- BAM Fallhammer apparatus, consisting of a drop weight (masses ranging from 0.25 kg to 10 kg), a steel anvil, and a guiding system.[6]
- Steel cylinders and guide rings to confine the sample.[3]
- Sample preparation tools.

Protocol:

- A small, precisely measured amount of the explosive substance (typically around 40 mm³) is placed in the steel cylinder assembly.
- The assembly is placed on the anvil of the fallhammer.
- A drop weight of a specified mass is raised to a known height and released, allowing it to fall and impact the sample.
- The outcome (reaction or no reaction) is observed. A positive reaction includes an explosion, flash, or audible report.[\[2\]](#)
- The "up-and-down" method is typically used: if a reaction occurs, the drop height is decreased for the next trial; if no reaction occurs, the height is increased.
- This process is repeated through a series of trials to determine the lowest impact energy (calculated from the mass of the weight and the drop height) at which a reaction is reliably observed.[\[10\]](#)

Friction Sensitivity: BAM Friction Test

This method assesses the sensitivity of a substance to frictional stimuli. The result is expressed as the load in Newtons (N) at which a reaction is initiated.

Apparatus:

- BAM Friction Apparatus, which includes a fixed porcelain peg and a moving porcelain plate.
[\[11\]](#)
- A loading arm with a set of weights to apply a specific force (load) onto the peg, ranging from 5 N to 360 N.[\[12\]](#)[\[13\]](#)

Protocol:

- A small quantity (approximately 10 mm³) of the explosive is spread on the porcelain plate.
[\[12\]](#)

- The loading arm is fitted with a weight to apply a specific load onto the porcelain peg, which rests on the sample.
- An electric motor moves the porcelain plate back and forth under the peg a single time over a distance of 10 mm.[\[12\]](#)[\[13\]](#)
- The trial is observed for any reaction (e.g., crackling, sparks, smoke, flame, or explosion).[\[14\]](#)
- The test is repeated six times at a given load. If no reaction occurs, the load is increased.
- The result is the lowest load at which a positive reaction is observed in at least one of the six trials.[\[13\]](#)

Brisance (Shattering Effect): Hess Lead Block Compression Test

The Hess test measures the brisance, or shattering power, of an explosive by quantifying the compression of a lead cylinder.

Apparatus:

- A massive steel base.
- A standardized lead cylinder (typically 60 mm in height and 40 mm in diameter).[\[7\]](#)[\[11\]](#)
- A steel disc (10-30 mm thick).[\[7\]](#)
- A 50-gram sample of the explosive.[\[7\]](#)
- A detonator.

Protocol:

- The lead cylinder is placed on the steel base.
- The steel disc is placed on top of the lead cylinder. This disc helps attenuate the shock wave pressure.[\[7\]](#)

- The 50 g explosive charge is placed on top of the steel disc.[\[7\]](#)
- The charge is initiated with a detonator.
- After the detonation, the final height of the compressed lead cylinder is measured.
- The brisance is reported as the difference between the initial and final height of the cylinder in millimeters.[\[1\]](#)

Strength (Heave): Trauzl Lead Block Test

The Trauzl test is used to measure the strength or heaving power of an explosive, which relates to its ability to do work by gas expansion.

Apparatus:

- A standardized soft lead block, typically a cylinder 200 mm in height and 200 mm in diameter.[\[7\]](#)
- A central borehole drilled into the block (125 mm deep, 25 mm diameter).[\[7\]](#)
- A 10-gram sample of the explosive, wrapped in foil.[\[7\]](#)
- Tamping material (e.g., fine sand).[\[7\]](#)
- Water and a graduated cylinder for volume measurement.

Protocol:

- The 10-gram foil-wrapped explosive sample is placed at the bottom of the borehole in the lead block.[\[7\]](#)
- A detonator is inserted into the sample.
- The remainder of the borehole is filled with sand, which is then tamped.[\[6\]](#)
- The explosive is detonated.
- The detonation expands the internal cavity.

- The final volume of the enlarged cavity is measured by filling it with water and then measuring the water's volume in a graduated cylinder.
- The initial volume of the borehole is subtracted from the final volume. The result, in cubic centimeters (cm³), is the Trauzl number.^[7]

Velocity of Detonation (VoD): D'Autriche Method

This classic method measures the detonation velocity of an explosive charge.

Apparatus:

- The explosive charge to be tested.
- A length of detonating cord with a precisely known detonation velocity.
- A lead or steel witness plate.
- Two detonators or initiation points.

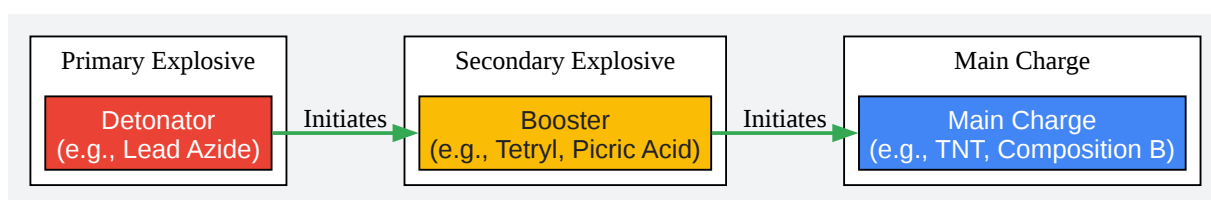
Protocol:

- Two holes are made in the explosive charge at a known distance apart (e.g., 100 mm).
- The detonating cord is threaded through these holes, forming a loop.
- The loop of the detonating cord is laid flat against the witness plate, and the center point of the cord between the two insertion points is marked on the plate.
- The main explosive charge is initiated at one end.
- The detonation wave in the main charge initiates the detonating cord at the first insertion point, and then at the second.
- This creates two detonation waves traveling in opposite directions within the detonating cord loop.
- These two waves collide at a specific point, leaving a distinct mark on the witness plate.

- The distance from the center mark to the collision mark on the plate is measured.
- Using the known detonation velocity of the cord and the measured distances, the detonation velocity of the test explosive can be calculated.[11]

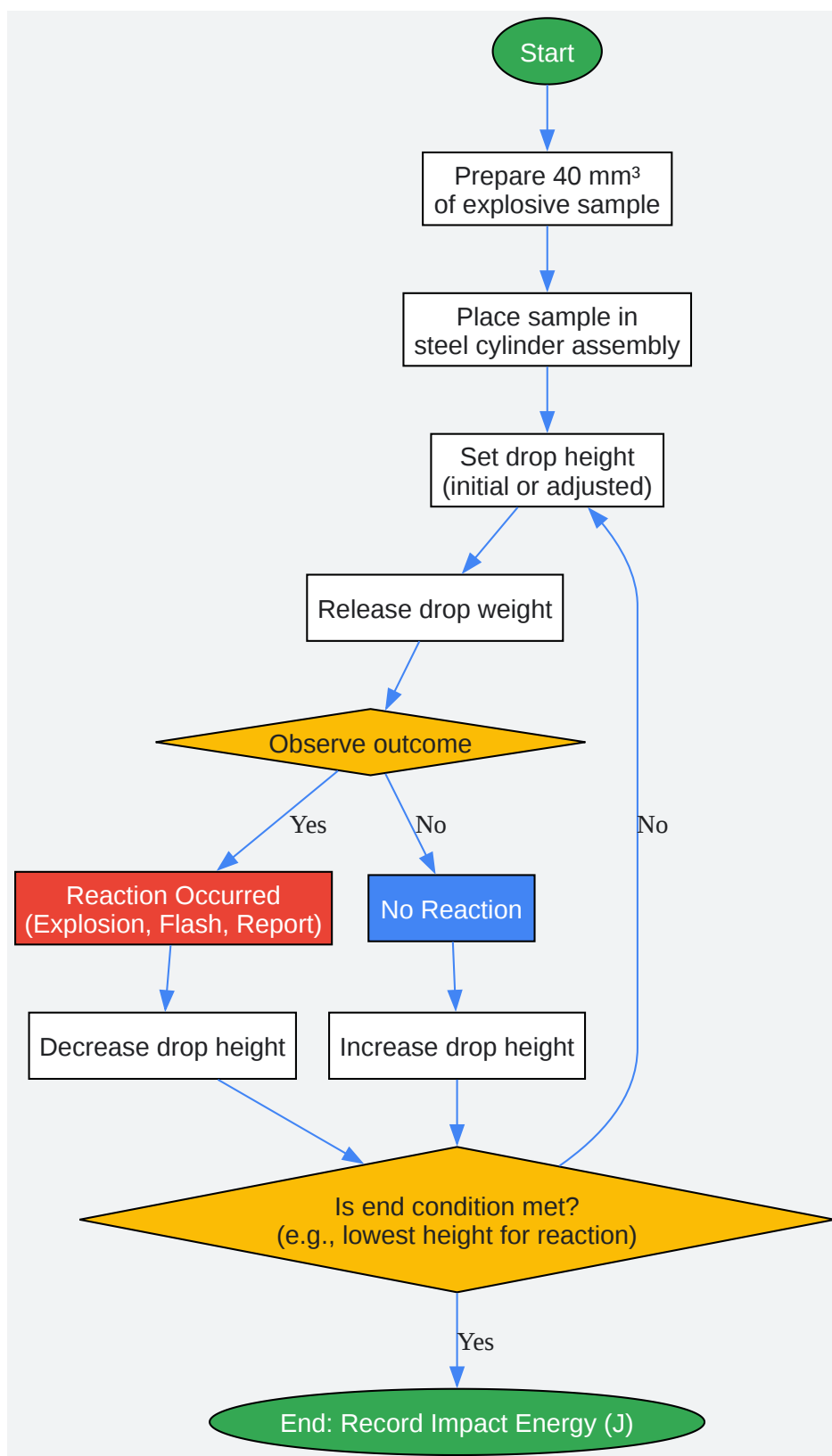
Visualizations: Workflows and Logical Relationships

Diagrams generated using Graphviz provide a clear visual representation of complex processes and relationships.



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Caption: An explosive train illustrates the sequence of initiation.



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Caption: Workflow for the BAM Fallhammer impact sensitivity test.

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References

- 1. researchgate.net [researchgate.net]
- 2. Tetryl - Wikipedia [en.wikipedia.org]
- 3. d-nb.info [d-nb.info]
- 4. mdpi.com [mdpi.com]
- 5. osti.gov [osti.gov]
- 6. matec-conferences.org [matec-conferences.org]
- 7. mueller-instruments.de [mueller-instruments.de]
- 8. psemc.com [psemc.com]
- 9. researchgate.net [researchgate.net]
- 10. yadda.icm.edu.pl [yadda.icm.edu.pl]
- 11. researchgate.net [researchgate.net]
- 12. etusersgroup.org [etusersgroup.org]
- 13. digital.library.unt.edu [digital.library.unt.edu]
- 14. ozm.cz [ozm.cz]
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